

# An In-depth Technical Guide to (4-methylquinolin-2-yl)hydrazine

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## Compound of Interest

Compound Name: **2-Hydrazino-4-methylquinoline**

Cat. No.: **B188251**

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## Introduction

This technical guide provides a comprehensive overview of (4-methylquinolin-2-yl)hydrazine, a quinoline derivative of significant interest in medicinal chemistry. Quinoline and its analogs are a prominent class of heterocyclic compounds that form the backbone of numerous synthetic drugs with a wide range of pharmacological activities. The incorporation of a hydrazine moiety at the 2-position of the 4-methylquinoline scaffold presents a versatile platform for the synthesis of novel derivatives with potential therapeutic applications, particularly in the fields of oncology and infectious diseases. This document details the chemical properties, synthesis, and known biological activities of this compound and its derivatives, offering valuable insights for researchers in drug discovery and development.

## Chemical Identity and Properties

The compound with the common name **2-Hydrazino-4-methylquinoline** is systematically named under IUPAC nomenclature.

IUPAC Name: (4-methylquinolin-2-yl)hydrazine[[1](#)]

Property	Value	Source
CAS Number	21703-52-6	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> N <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	173.21 g/mol	<a href="#">[1]</a>
InChI	InChI=1S/C10H11N3/c1-7-6-10(13-11)12-9-5-3-2-4-8(7)9/h2-6H,11H2,1H3,(H,12,13)	<a href="#">[1]</a>
SMILES	CC1=CC(=NC2=CC=CC=C12)NN	<a href="#">[1]</a>

## Synthesis of (4-methylquinolin-2-yl)hydrazine

The synthesis of (4-methylquinolin-2-yl)hydrazine is typically achieved through the nucleophilic aromatic substitution of a suitable precursor, 2-chloro-4-methylquinoline, with hydrazine hydrate.

## Experimental Protocol: Synthesis from 2-chloro-4-methylquinoline

This protocol is based on general procedures for the synthesis of 2-hydrazinoquinolines from their 2-chloro counterparts.

### Materials:

- 2-chloro-4-methylquinoline
- Hydrazine hydrate (80% or higher)
- Ethanol
- Round-bottom flask
- Reflux condenser

- Stirring apparatus
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

**Procedure:**

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-chloro-4-methylquinoline (1 equivalent) in ethanol.
- To this solution, add an excess of hydrazine hydrate (typically 5-10 equivalents).
- Heat the reaction mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After completion of the reaction (typically several hours), cool the mixture to room temperature.
- The product may precipitate out of the solution upon cooling. If not, the solvent can be partially evaporated under reduced pressure to induce crystallization.
- Collect the solid product by filtration and wash it with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- For further purification, the crude product can be recrystallized from a suitable solvent, such as ethanol, to yield pure (4-methylquinolin-2-yl)hydrazine.

## Biological Activities and Mechanism of Action

While specific studies on the biological activity of (4-methylquinolin-2-yl)hydrazine are limited, the broader class of quinoline hydrazone derivatives has demonstrated significant potential as both anticancer and antimicrobial agents.

### Anticancer Activity

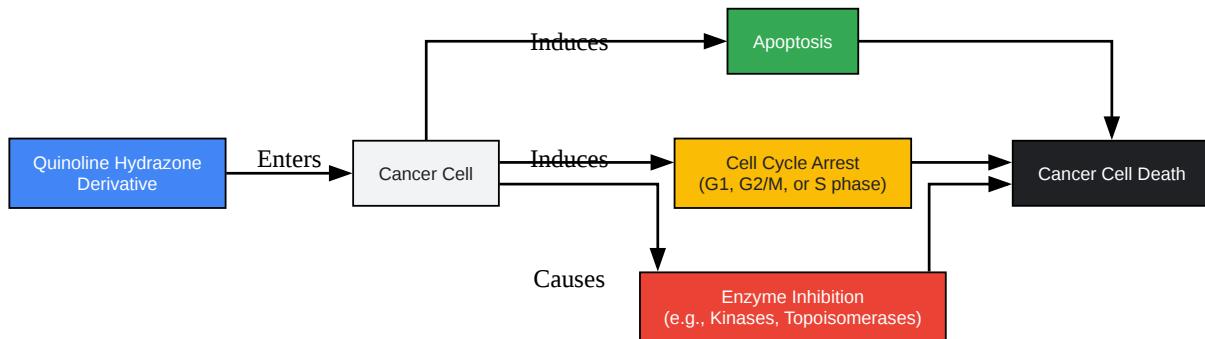
Quinoline-based hydrazone derivatives have been reported to exhibit cytotoxic effects against various cancer cell lines. The proposed mechanisms of action are diverse and can include the

induction of apoptosis, cell cycle arrest, and inhibition of key enzymes involved in cancer progression.

Table 1: Anticancer Activity of Selected Quinoline Hydrazone Derivatives

Compound	Cancer Cell Line	IC <sub>50</sub> (μM)	Reference
(E)-2-((1-(2,3-dichlorobenzyl)-1H-imidazol-2-yl)methylene)hydrazinyl-N-(1-methylpiperidin-4-yl)quinazolin-4-amine	H-460	0.031	<a href="#">[2]</a>
HT-29	0.015	<a href="#">[2]</a>	
HepG2	0.53	<a href="#">[2]</a>	
SGC-7901	0.58	<a href="#">[2]</a>	
Quinoline hydrazide 22	Neuroblastoma (SH-SY5Y)	Potent (exact value not specified)	<a href="#">[3]</a>
Quinoline dihydrazone derivative 3c	MCF-7 (Breast Cancer)	7.05	
Quinoline dihydrazone derivative 3b	MCF-7 (Breast Cancer)	7.016	

Proposed Anticancer Mechanism of Action:

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Caption: Proposed anticancer mechanisms of quinoline hydrazone derivatives.

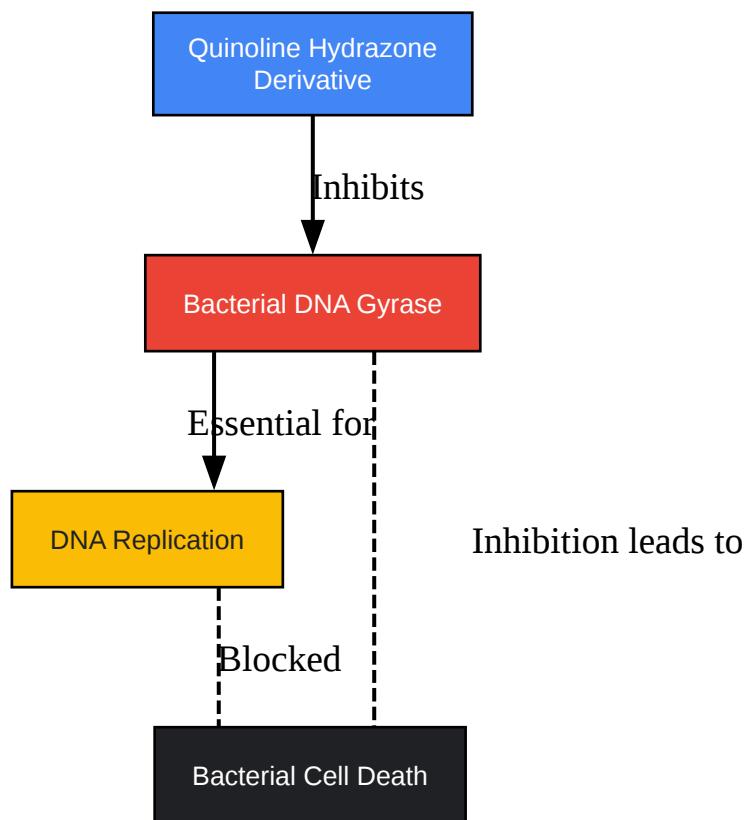
## Antimicrobial Activity

Hydrazone derivatives of quinoline have also been investigated for their activity against a range of bacterial and fungal pathogens. A key mechanism of their antibacterial action is the inhibition of DNA gyrase, an essential enzyme for bacterial DNA replication.

Table 2: Antimicrobial Activity of Selected Quinoline Hydrazone Derivatives

Compound Class	Microorganism	MIC ( $\mu$ g/mL)	Reference
Quinolyl hydrazones	Various pathogenic strains	6.25 - 100	
2-(1-(furan-2-yl)ethylidene)hydrazinylquinazolin-4(3H)-one	E. coli	Potent (exceeded Amoxicillin)	[4]
2-(1-(thiophen-2-yl)ethylidene)hydrazinylquinazolin-4(3H)-one	Various bacterial strains	8	[4]

Proposed Antimicrobial Mechanism of Action (DNA Gyrase Inhibition):



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- To cite this document: BenchChem. [An In-depth Technical Guide to (4-methylquinolin-2-yl)hydrazine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b188251#2-hydrazino-4-methylquinoline-iupac-name\]](https://www.benchchem.com/product/b188251#2-hydrazino-4-methylquinoline-iupac-name)

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